

UC-781 Tissue Concentration vs. EC50: Data Summary

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Compound Focus: UC-781

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The following table compiles key experimental data that validates the relationship between achieved tissue concentrations of **UC-781** and its antiviral potency.

Model/Study	Tissue Concentration Achieved	Reported EC50 / Inhibitory Concentration	Key Finding	Source
Preclinical (Rabbit)	1,000 to >10,000 ng/g (vaginal tissue)	~3 ng/mL (in vitro EC50)	Tissue concentrations were well in excess (over 300-fold) of the in vitro EC50.	[1]
Clinical (RMP-01 Phase 1)	Wide range: 12 to 12,000 ng/g (rectal tissue); correlated with gel concentration.	N/A (Study focused on PK/PD relationship)	Higher tissue concentrations predicted greater suppression of ex vivo HIV infectibility.	[2]
In Vitro / Ex Vivo	N/A	100% inhibition at 3.3 µg/mL ; 90% inhibition at 0.33 µg/mL (against HIV-1 _{BaL}).	Potent dose-dependent inhibition of both R5 and X4 HIV strains.	[3] [4]

| **PK/PD Modeling (from RMP-01)** | N/A | **EC50** for a 200 pg/mL p24 cut-point: **~2148 ng/g**. **EC50** for a 1100 pg/mL p24 cut-point: **~101 ng/g**. | The tissue concentration required for efficacy (EC50) depends on the stringency of the protection threshold. | [2] |

Experimental Protocols for Key Studies

The methodologies from the cited research provide context for the data above.

1. Preclinical Evaluation in a Rabbit Model

- **Objective:** To investigate the in vivo pharmacokinetics and safety of UC781 vaginal gel.
- **Formulation:** Gels prepared with either micronized or non-micronized UC781 in a Carbopol-based gel.
- **Dosing:** Single dose or 7-day once-daily intravaginal administration in rabbits.
- **Tissue Analysis:** UC781 concentrations in vaginal tissues were measured 2 and 24 hours post-dose.
- **In vitro Comparison:** Tissue concentrations were compared to the established in vitro EC50 of ~3 ng/mL to determine the protective potential. The study concluded that the gels produced tissue levels "well in excess" of this benchmark value [1].

2. Clinical Phase 1 Rectal Safety Study (RMP-01)

- **Objective:** To assess the safety, acceptability, and pharmacokinetics-pharmacodynamics (PK-PD) of rectally applied UC781 gel.
- **Design:** A double-blind, placebo-controlled trial where HIV-1 seronegative men and women were randomized to receive 0.1% UC781 gel, 0.25% UC781 gel, or a placebo gel.
- **Tissue Sampling:** Participants underwent flexible sigmoidoscopy, and rectal tissue biopsies were collected at 10 cm and 30 cm from the anal verge.
- **PK-PD Analysis:** Tissue concentrations of UC781 were measured. Subsequently, the same tissues were challenged with HIV-1_{BaL} ex vivo to assess infectibility (measured by p24 antigen levels). A statistical model then correlated the tissue drug levels with the degree of HIV suppression [4] [2].

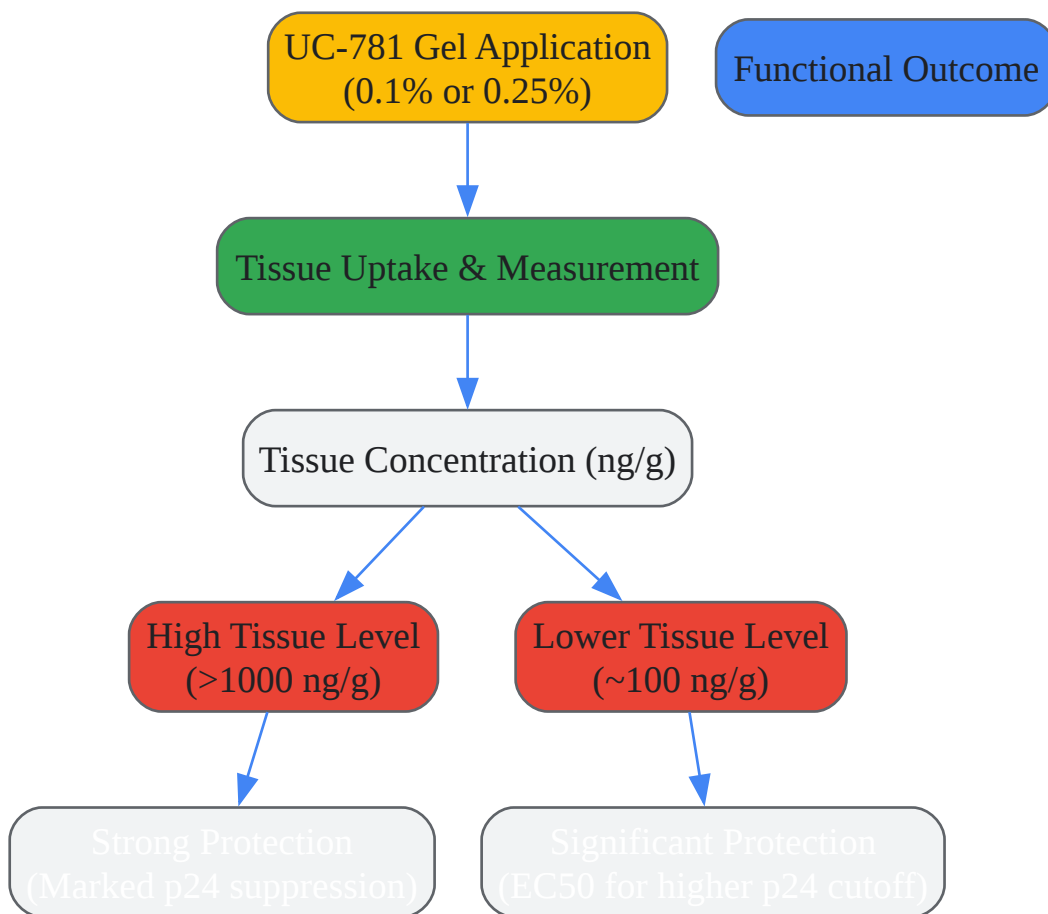
3. In Vitro Activity and Cervical Explant Models

- **Objective:** To evaluate the potential activity of **UC-781** as a vaginal microbicide using cellular and tissue models.
- **Cell & Virus Culture:** Used PM-1 T-cells and primary cells infected with R5 (HIV-1_{BaL}) and X4 (HIV-1_{RF}) tropic viruses.
- **Tissue Explant Culture:** Human cervical tissue was obtained from hysterectomies and cut into 3-mm³ explants.

- **Infection & Inhibition:** Explants were treated with **UC-781** and then exposed to HIV-1. Infection was monitored by measuring viral p24 antigen in culture supernatants. The study demonstrated a potent dose-dependent effect and prolonged inhibitory activity [3].

Relationship Between Tissue Concentration and Efficacy

The data from these studies can be visualized as a pathway from drug application to functional efficacy. The following chart illustrates this logical relationship and the key benchmarks established by the research.



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The overall evidence indicates that **UC-781**, when formulated as a topical gel, can achieve tissue concentrations that are several orders of magnitude higher than its established in vitro EC50, supporting its potential as an effective microbicide [3] [2] [1].

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